

# 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene safety data sheet (SDS)

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## Compound of Interest

Compound Name: 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

Cat. No.: B178220

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## An In-depth Technical Safety Guide for 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

This technical guide provides comprehensive safety information for **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**, intended for researchers, scientists, and professionals in drug development and materials science. The following sections detail the compound's hazards, safe handling procedures, and the experimental basis for these recommendations.

## Compound Identification and Physical Properties

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is an organotin compound commonly used in the synthesis of conjugated polymers for organic electronics.<sup>[1]</sup> Its physical and chemical properties are summarized below.

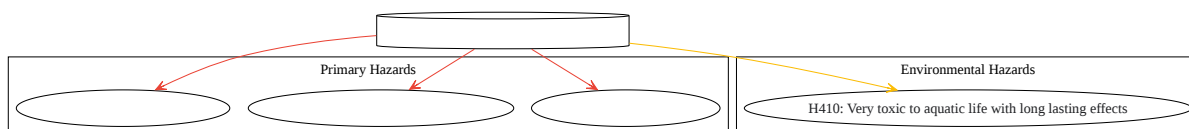
Property	Value	Reference
CAS Number	143367-56-0	
Molecular Formula	C14H22S2Sn2	
Molecular Weight	491.87 g/mol	
Appearance	White solid/flakes	[2]
Melting Point	96-100 °C	[2]
Purity	97%	[2]

## Hazard Identification and Classification

This compound is classified as highly toxic and hazardous to the environment. The GHS classification is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	2	H300: Fatal if swallowed
Acute Toxicity, Dermal	2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger



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Hazard identification for **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

## Safe Handling and Personal Protective Equipment (PPE)

Due to the high toxicity of this compound, strict adherence to safety protocols is mandatory.

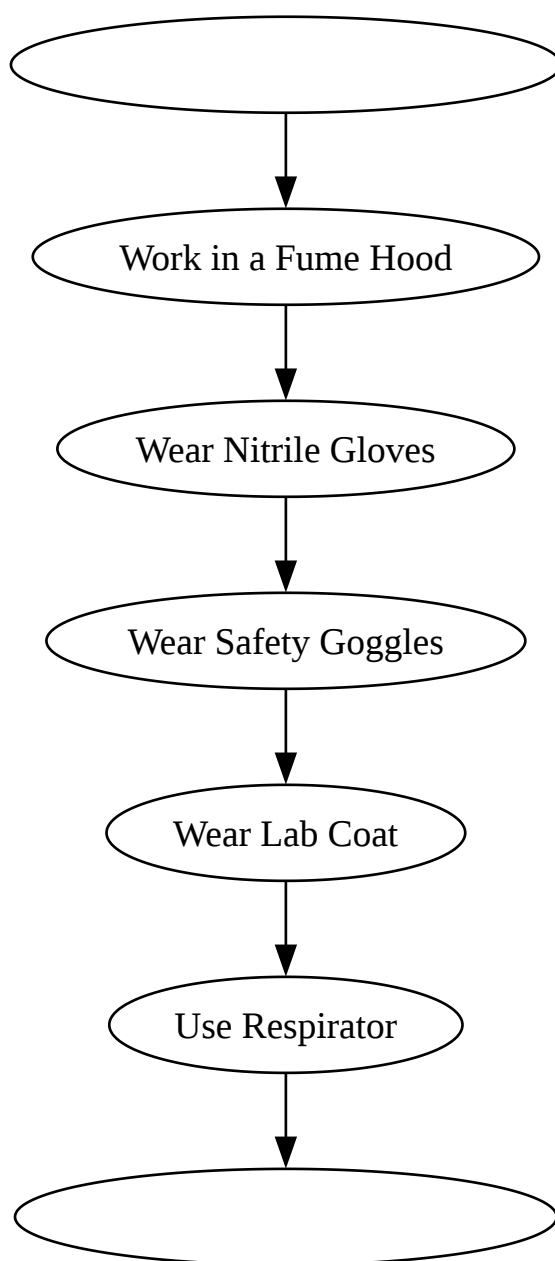
Precautionary Statement Code	Description
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P262	Do not get in eyes, on skin, or on clothing.
P273	Avoid release to the environment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P284	Wear respiratory protection.

Engineering Controls: Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

Personal Protective Equipment:

- Eye/Face Protection: Chemical safety goggles and a face shield are required.

- Skin Protection: A lab coat, and chemical-resistant gloves (e.g., nitrile) are mandatory. Ensure full body coverage.
- Respiratory Protection: A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is necessary, especially when handling the solid form.



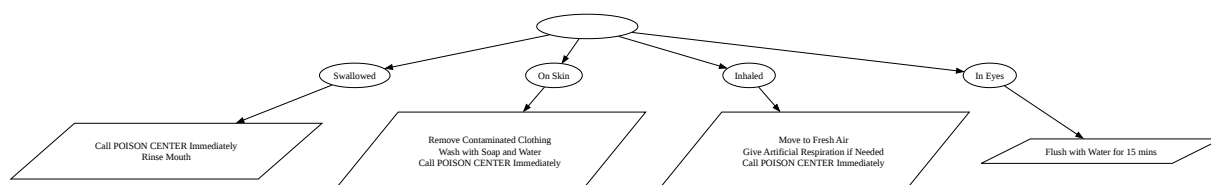
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Workflow for ensuring safe handling through appropriate PPE.

## First Aid Measures

Immediate medical attention is critical in case of exposure.

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do not induce vomiting.
If on Skin	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Immediately call a POISON CENTER or doctor/physician.
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor/physician.
If in Eyes	Flush eyes with water as a precaution for at least 15 minutes.



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First aid procedures for different exposure routes.

## Experimental Protocols for Hazard Determination

The hazard classifications are based on standardized testing methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD). The following are representative protocols for determining the acute toxicity of a chemical like **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

### Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method determines the lethal dose 50 (LD50), which is the dose expected to cause death in 50% of the test animals.[3]

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the dose for the next step.
- Test Animals: Typically, rats of a single sex (usually females) are used.[4]
- Procedure:
  - Animals are fasted prior to dosing.
  - The substance is administered orally via gavage at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
  - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[5]
  - The dose for the next group of animals is adjusted up or down depending on the outcome of the previous step.
- Endpoint: The test allows for the classification of the substance into a GHS category based on the observed mortality at specific dose levels.

### Acute Dermal Toxicity - OECD Test Guideline 402

This test assesses the potential for a substance to cause adverse effects upon short-term dermal exposure.[\[6\]](#)[\[7\]](#)

- Principle: The test substance is applied to the skin of the test animals in a single dose.
- Test Animals: Rats, rabbits, or guinea pigs are commonly used.[\[8\]](#)
- Procedure:
  - The fur is clipped from the dorsal area of the trunk of the test animals.
  - The test substance is applied uniformly over an area of at least 10% of the body surface.
  - The treated area is covered with a porous gauze dressing for 24 hours.
  - Animals are observed for mortality and signs of toxicity for at least 14 days.[\[9\]](#)
- Endpoint: The LD50 is determined, and the substance is classified according to its dermal toxicity.

## Acute Inhalation Toxicity - OECD Test Guideline 403

This guideline is used to assess the health hazards of a substance when inhaled.[\[10\]](#)

- Principle: Animals are exposed to the test substance in the form of a gas, vapor, or aerosol in a controlled atmosphere for a defined period.[\[11\]](#)
- Test Animals: Rats are the preferred species.
- Procedure:
  - Animals are placed in an inhalation chamber with a dynamic airflow.
  - The test substance is introduced into the chamber at a specific concentration for a standard exposure duration (typically 4 hours).
  - Multiple concentration groups are tested to determine a dose-response relationship.
  - Animals are observed for at least 14 days for signs of toxicity and mortality.[\[12\]](#)

- Endpoint: The median lethal concentration (LC50) is calculated, which is the concentration expected to cause death in 50% of the test animals. This value is used for GHS classification.[\[13\]](#)

## Aquatic Toxicity - OECD Test Guideline 202 (Daphnia sp. Acute Immobilisation Test)

This test determines the acute toxicity of a substance to aquatic invertebrates.

- Principle: Daphnia magna are exposed to the test substance in water for 48 hours.
- Test Organisms: Young daphnids, aged less than 24 hours at the start of the test.
- Procedure:
  - A series of test solutions of different concentrations are prepared.
  - Daphnids are introduced into the test solutions.
  - After 48 hours, the number of daphnids that are immobile is recorded.
- Endpoint: The EC50 is determined, which is the concentration that results in the immobilization of 50% of the daphnids. This is used to classify the substance for its acute hazard to the aquatic environment.

## Synthesis and Reactivity

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is typically synthesized from 2,2'-bithiophene.[\[14\]](#)

It is a key monomer in Stille coupling polymerization reactions to create conjugated polymers for applications in organic electronics.[\[1\]](#)[\[15\]](#)

## Representative Synthesis Protocol

- Materials: 2,2'-Bithiophene, anhydrous tetrahydrofuran (THF), n-butyllithium (n-BuLi), and trimethyltin chloride.
- Procedure:



- Dissolve 2,2'-bithiophene in anhydrous THF under an inert atmosphere (e.g., argon).
- Cool the solution to -78 °C.
- Slowly add n-butyllithium (2.2 equivalents) to lithiate the 5 and 5' positions.
- Add trimethyltin chloride to the solution to yield **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and a thorough risk assessment before handling this chemical. Always consult the latest SDS from the supplier and follow all institutional and regulatory safety guidelines.

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